

Essential Safety and Operational Guide for 2-Hydroxy-4-phenylbutanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-4-phenylbutanoic acid

Cat. No.: B1198958

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This guide provides crucial safety and logistical information for the handling and disposal of **2-Hydroxy-4-phenylbutanoic acid**, tailored for researchers, scientists, and professionals in drug development. Following these procedural steps is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

2-Hydroxy-4-phenylbutanoic acid is classified as a hazardous substance. A summary of its GHS classification is provided below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Hydroxy-4-phenylbutanoic acid**.^{[1][2][3]} The following table summarizes the required PPE.

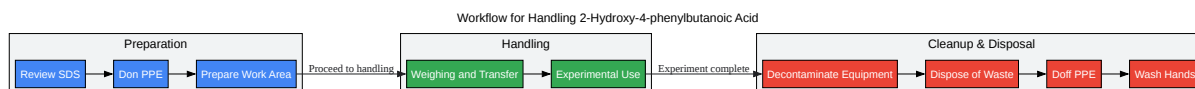
Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side protection.[4]	Protects against splashes and dust that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact that can lead to irritation.[1][2]
Body Protection	Laboratory coat or other suitable protective clothing.[1]	Minimizes the risk of skin contact with the chemical.
Respiratory Protection	Use a NIOSH-approved respirator with a dust mask (e.g., N95) or work in a well-ventilated area, such as a fume hood.[2]	Prevents inhalation of dust or fumes, which may cause respiratory irritation.[1]

Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is critical for safety and experimental integrity.

Experimental Workflow for Handling 2-Hydroxy-4-phenylbutanoic Acid

The following diagram outlines the standard operating procedure for working with **2-Hydroxy-4-phenylbutanoic acid**.



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Caption: Standard operating procedure for handling **2-Hydroxy-4-phenylbutanoic acid**.

Step-by-Step Handling Procedures

1. Pre-Experiment Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-Hydroxy-4-phenylbutanoic acid**.
- Personal Protective Equipment (PPE): Put on all required PPE as detailed in the table above.
- Ventilation: Ensure you are working in a well-ventilated area. A chemical fume hood is highly recommended to minimize inhalation exposure.[\[1\]](#)
- Emergency Equipment: Confirm the location and functionality of the nearest eyewash station and safety shower.

2. Handling the Chemical:

- Avoid Dust and Fume Generation: Handle the solid form of the chemical carefully to minimize dust creation.[\[1\]](#)[\[2\]](#)
- Weighing and Transfer:
 - Use a spatula or other appropriate tool for transferring the solid.
 - If possible, weigh the chemical directly into the reaction vessel.
- During the Experiment:
 - Keep containers tightly closed when not in use.[\[1\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not eat, drink, or smoke in the laboratory area.[\[1\]](#)

3. Post-Experiment Procedures:

- Decontamination: Clean all equipment and the work surface thoroughly after use.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1]

Storage and Disposal Plan

Storage:

- Store **2-Hydroxy-4-phenylbutanoic acid** in a tightly closed container in a cool, dry, and well-ventilated area.[1][2]
- Keep it away from incompatible materials, such as strong oxidizing agents.[1][3]
- The storage area should be secure and accessible only to authorized personnel.[1]

Disposal:

- Waste Collection: Collect all waste material, including any contaminated consumables (e.g., gloves, weighing paper), in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste through a licensed disposal company.[2] Do not pour it down the drain or mix it with other waste streams unless specifically instructed to do so by your institution's environmental health and safety department.[2]
- Regulatory Compliance: All disposal activities must be in accordance with local, state, and federal regulations.[1]

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